

Preparation of Sirolimus Stock Solutions for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: Sirolimus

Cat. No.: B549165

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Introduction

Sirolimus, also known as rapamycin, is a macrolide compound isolated from the bacterium *Streptomyces hygroscopicus*. It is a potent and specific inhibitor of the mammalian target of rapamycin (mTOR), a serine/threonine kinase that is a central regulator of cell growth, proliferation, metabolism, and survival.^{[1][2]} By forming a complex with the intracellular protein FK-binding protein 12 (FKBP12), **sirolimus** allosterically inhibits mTOR Complex 1 (mTORC1).^{[3][4]} This inhibition leads to a G1/S phase cell cycle arrest and the induction of autophagy in sensitive cell lines.^[1] Due to its potent immunosuppressive and anti-proliferative properties, **sirolimus** is widely used in both clinical settings to prevent organ transplant rejection and in research to study cellular signaling pathways.

These application notes provide detailed protocols for the preparation, storage, and use of **sirolimus** stock solutions in cell culture applications.

Quantitative Data Summary

For consistent and reproducible experimental results, it is crucial to start with accurately prepared and stored stock solutions. The following table summarizes key quantitative data for the preparation of **sirolimus** stock solutions.

Parameter	Value	Source(s)
Molecular Weight	914.2 g/mol	
Solubility in DMSO	Up to 200 mg/mL	
Solubility in Ethanol	Up to 50 mg/mL	
Water Solubility	Very poorly soluble (estimated 5-20 μ M)	
Typical Stock Solution Concentration	1-100 mM in DMSO	
Typical Working Concentration	0.1 nM - 1 μ M	
IC50 for mTORC1 Inhibition	~0.1 nM in HEK293 cells	
Storage of Solid Compound	-20°C, stable for at least 12 months	
Storage of Stock Solution (in DMSO)	-20°C or -80°C; avoid freeze-thaw cycles	
Stability of Aqueous Solutions	Do not store for more than one day	

Experimental Protocols

Materials

- **Sirolimus** (powder form)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Ethanol (optional, for alternative solvent)
- Sterile microcentrifuge tubes or vials
- Sterile, filtered pipette tips
- Vortex mixer

- Calibrated analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Sirolimus Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **sirolimus** in DMSO, a commonly used concentration for cell culture experiments.

- **Pre-weighing Preparation:** Before handling **sirolimus** powder, ensure you are wearing appropriate PPE. **Sirolimus** is a potent compound and should be handled with care.
- **Weighing **Sirolimus**:** Accurately weigh out 1 mg of **sirolimus** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- **Calculating Solvent Volume:** To prepare a 10 mM stock solution from 1 mg of **sirolimus** (MW = 914.17 g/mol), the required volume of DMSO can be calculated as follows:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / (0.010 \text{ mol/L} * 914.17 \text{ g/mol})) * 1,000,000 \mu\text{L/L} \approx 109.4 \mu\text{L}$
- **Dissolving **Sirolimus**:** Add 109.4 μL of sterile, cell culture grade DMSO to the microcentrifuge tube containing the **sirolimus** powder.
- **Ensuring Complete Dissolution:** Vortex the tube thoroughly until the **sirolimus** is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, the stock solution in DMSO is stable for several months.

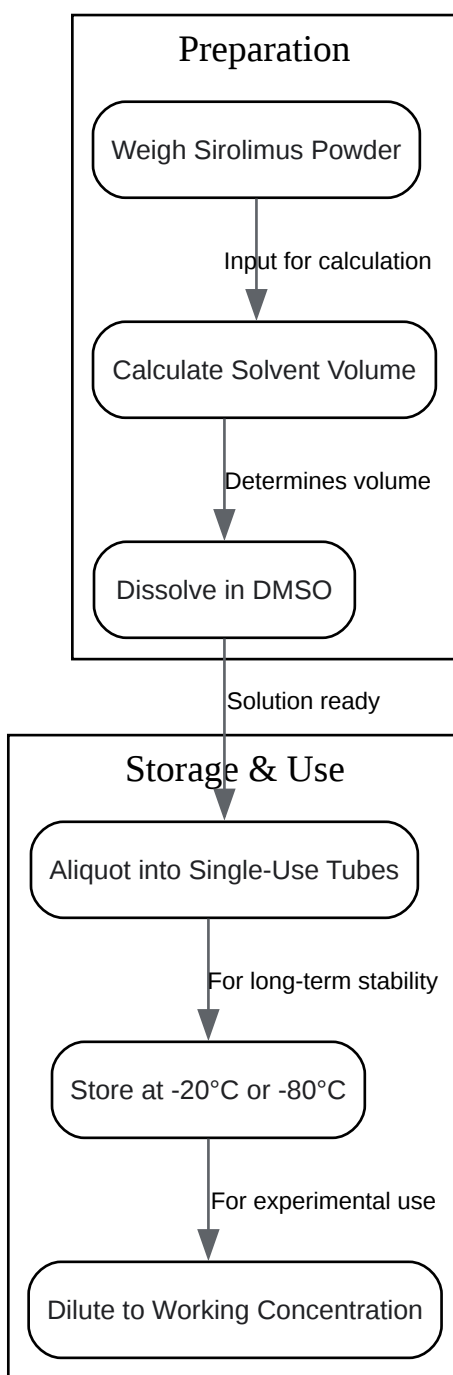
Protocol for Diluting Sirolimus Stock Solution to a Working Concentration

This protocol outlines the steps to dilute the 10 mM stock solution to a final working concentration of 100 nM in cell culture medium.

- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **sirolimus** stock solution at room temperature.
- Serial Dilution (Intermediate Dilution): To avoid pipetting very small volumes, it is recommended to perform a serial dilution. For example, first, prepare a 100 μ M intermediate solution by diluting 1 μ L of the 10 mM stock solution into 99 μ L of sterile cell culture medium.
- Final Dilution: Add the appropriate volume of the intermediate dilution to your cell culture medium to achieve the desired final concentration. For a final concentration of 100 nM in 10 mL of medium, add 10 μ L of the 100 μ M intermediate solution.
- Mixing: Gently mix the medium containing **sirolimus** before adding it to the cells.
- Control Group: For the vehicle control, add the same volume of DMSO (the solvent for **sirolimus**) to the cell culture medium as was used for the **sirolimus**-treated cells. This is crucial as DMSO can have effects on cell behavior.

Visualizations

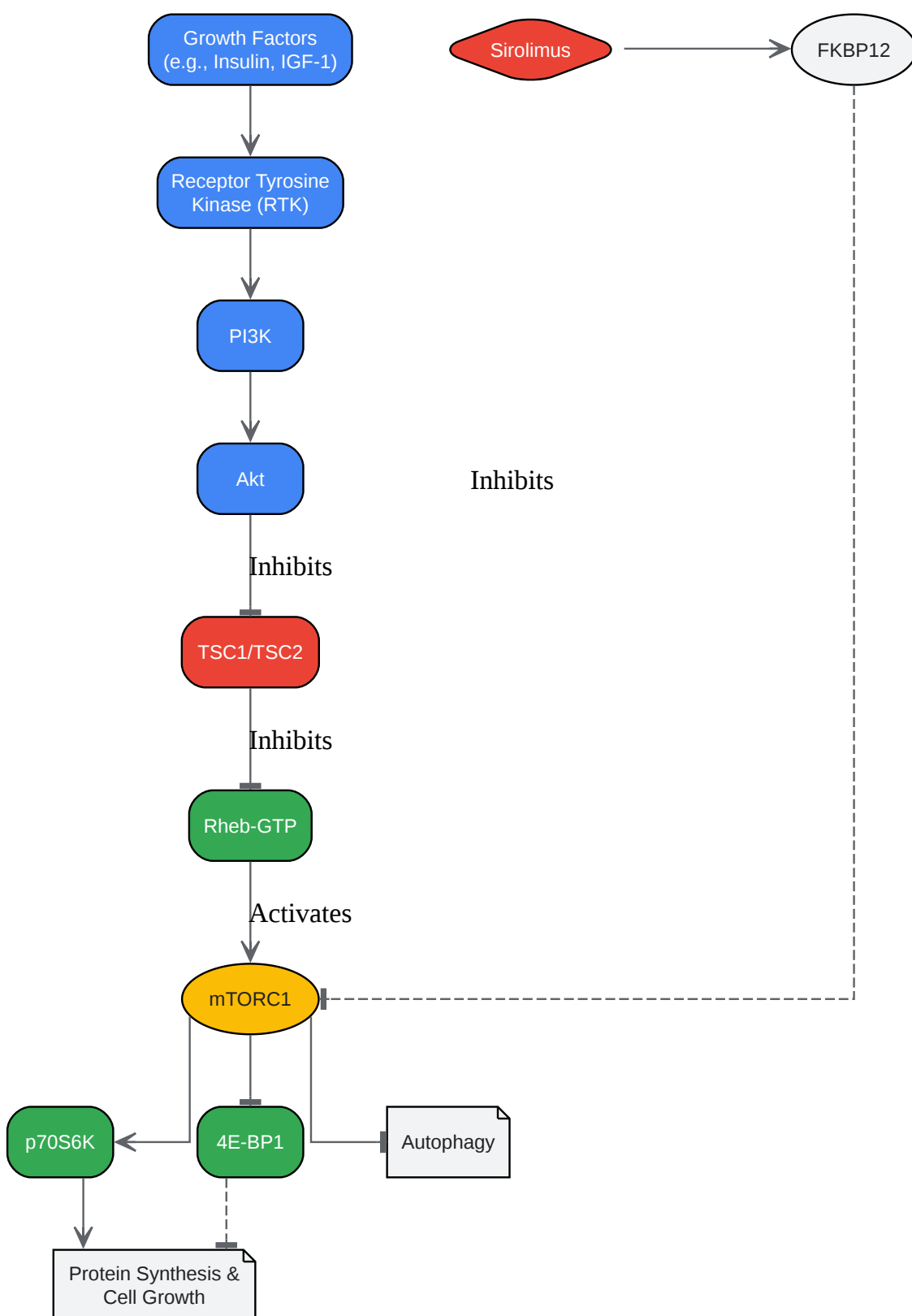
Experimental Workflow for Sirolimus Stock Solution Preparation



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Caption: Workflow for preparing and storing **sirolimus** stock solution.

Sirolimus and the mTOR Signaling Pathway



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Caption: **Sirolimus** inhibits the mTORC1 signaling pathway.

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References

- 1. Rapamycin (Sirolimus, AY-22989) | mTOR inhibitor | immunosuppressant | autophagy activator | inhibitor of mTORC1 | CAS 53123-88-9 | Buy Rapamycin (AY22989) from Supplier InvivoChem [invivochem.com]
- 2. cusabio.com [cusabio.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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